

Ethyl 4-methoxyphenylacetate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Ethyl 4-methoxyphenylacetate*

Cat. No.: B079338

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An In-Depth Technical Guide to **Ethyl 4-methoxyphenylacetate**: Synthesis, Characterization, and Application

Introduction

Ethyl 4-methoxyphenylacetate is an aromatic ester that serves as a valuable intermediate and building block in organic synthesis. Its structure, featuring a methoxy-substituted phenyl ring and an ethyl ester group, makes it a precursor for various more complex molecules, including active pharmaceutical ingredients (APIs). This guide provides a comprehensive technical overview for researchers and drug development professionals, covering its fundamental properties, a detailed synthesis protocol with mechanistic insights, a self-validating analytical workflow, and critical safety information.

Part 1: Core Physicochemical and Structural Data

A precise understanding of a compound's physical and chemical properties is the foundation of its application in a laboratory setting. **Ethyl 4-methoxyphenylacetate** is a colorless to pale yellow liquid under standard conditions.^[1]

Structural and Molecular Identity

The identity of **Ethyl 4-methoxyphenylacetate** is defined by its molecular formula, weight, and internationally recognized chemical identifiers.

- Molecular Formula: C₁₁H₁₄O₃^{[2][3][4]}

- Molecular Weight: 194.23 g/mol [2][3][4]
- CAS Number: 14062-18-1[2][3][5]
- IUPAC Name: ethyl 2-(4-methoxyphenyl)acetate[1][3]
- Synonyms: Ethyl (4-methoxyphenyl)acetate, 4-Methoxyphenylacetic acid ethyl ester, p-Methoxyphenylacetic acid ethyl ester[2][3][6]

Physicochemical Properties

The following table summarizes the key physicochemical data essential for experimental design, including reaction setup, purification, and handling.

Property	Value	Source(s)
Density	1.097 g/mL	[4]
Boiling Point	108-111 °C at 3.0 mmHg	[4]
Flash Point	46 °C	[4]
Refractive Index	1.5065 to 1.5085 (at 20°C)	[1][4]
logP (o/w)	2.3 - 2.48	[2][3][7]

Part 2: Synthesis and Purification Protocol

The most common and straightforward synthesis of **Ethyl 4-methoxyphenylacetate** is the Fischer esterification of 4-methoxyphenylacetic acid with ethanol, catalyzed by a strong acid.

Causality in Experimental Design

The Fischer esterification is an equilibrium-driven process. To ensure a high yield, the equilibrium must be shifted towards the product side. This is achieved by using one of the reactants, typically the alcohol (ethanol), in large excess. The strong acid catalyst (e.g., sulfuric acid) is crucial for protonating the carbonyl oxygen of the carboxylic acid, thereby increasing its electrophilicity and making it more susceptible to nucleophilic attack by the ethanol. The

subsequent work-up procedure is designed to remove the acid catalyst, unreacted carboxylic acid, and excess ethanol.

Detailed Experimental Protocol: Fischer Esterification

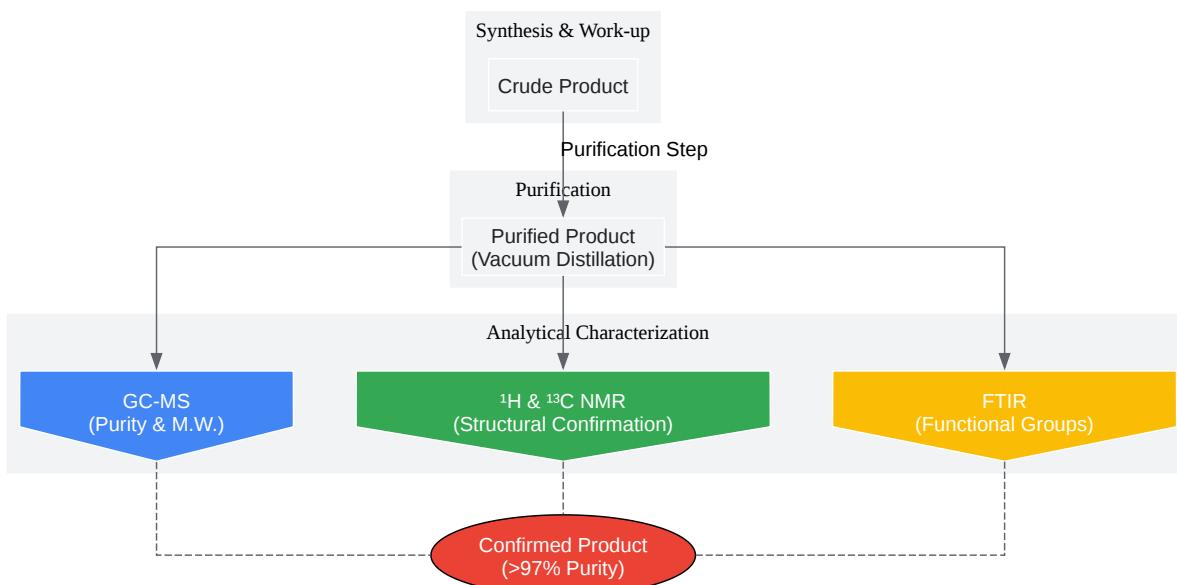
- Reaction Setup: To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-methoxyphenylacetic acid (16.6 g, 0.1 mol).
- Reagent Addition: Add absolute ethanol (100 mL, ~1.7 mol). The large excess of ethanol serves both as a reactant and as the solvent, driving the reaction equilibrium forward.
- Catalyst Addition: While stirring, carefully add concentrated sulfuric acid (2 mL) dropwise. The addition is exothermic and should be done slowly.
- Reflux: Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Cooling and Quenching: After the reaction is complete, allow the mixture to cool to room temperature. Slowly pour the mixture into 200 mL of ice-cold water.
- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether (3 x 50 mL). The organic layers contain the desired ester.
- Washing/Neutralization: Combine the organic extracts and wash sequentially with 50 mL of water, 50 mL of a saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with 50 mL of brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- Purification: The crude ester can be purified by vacuum distillation to obtain a clear, colorless to pale yellow liquid.^[4]

Part 3: Analytical Characterization Workflow

A self-validating system of analysis is critical to confirm the identity and purity of the synthesized **Ethyl 4-methoxyphenylacetate**. A multi-technique approach ensures comprehensive characterization.

Logical Workflow for Product Validation

The following diagram illustrates a standard workflow for the analytical validation of the synthesized product.



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Sources

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- To cite this document: BenchChem. [Ethyl 4-methoxyphenylacetate molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079338#ethyl-4-methoxyphenylacetate-molecular-weight-and-formula]

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